physicochemical properties of 1-Bromophenanthrene

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Compound of Interest

Compound Name:	*1-Bromophenanthrene*
CAS No.:	*51958-51-1*
Cat. No.:	*B108028*

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An In-depth Technical Guide to the Physicochemical Properties of **1-Bromophenanthrene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromophenanthrene is a halogenated polycyclic aromatic hydrocarbon (PAH) that serves as a crucial building block in organic synthesis. Its rigid, planar structure and the presence of a reactive bromine atom make it a versatile precursor for the construction of more complex molecular architectures. In the realm of drug discovery and materials science, functionalized phenanthrene derivatives are of significant interest for their potential applications in medicinal chemistry, organic electronics, and as fluorescent probes.[1][2][3] This guide provides a comprehensive overview of the core physicochemical properties of **1-Bromophenanthrene**, offering insights into its synthesis, spectral characteristics, and safe handling. While multiple isomers of bromophenanthrene exist, this document will focus on the 1-bromo isomer, while also referencing the more extensively studied 9-bromo isomer where data for the 1-bromo isomer is limited. It is important for researchers to verify the specific isomer being used, as their properties and reactivity can differ.

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Core Physicochemical Properties

The fundamental physical and chemical properties of **1-Bromophenanthrene** are summarized in the table below. These properties are essential for its handling, storage, and application in various chemical reactions. It is important to note that slight variations in reported values may exist across different sources due to variations in experimental conditions and purity of the sample.

Property	Value	Source(s)
Molecular Formula	$C_{14}H_9Br$	[4]
Molecular Weight	257.13 g/mol	[4][5]
CAS Number	51958-51-1	[4][6]
Appearance	White to light yellow powder/crystal	[2][3]
Melting Point	60-66 °C	[1][7][8][9][10][11][12]
Boiling Point	180-190 °C at 2 mmHg	[8]
Solubility	Sparingly soluble in water; soluble in organic solvents such as toluene, chloroform, ethanol, acetone, benzene, dichloromethane, acetic acid, and carbon disulfide.	[1][2][3][13][14]
Density	~1.409 g/mL	[14]

Spectroscopic Profile

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of **1-Bromophenanthrene**. The following sections detail the expected spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for confirming the identity and substitution pattern of brominated phenanthrenes. While a detailed spectrum for **1-Bromophenanthrene** is

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not readily available in the initial search results, the general regions for proton and carbon signals can be predicted based on the phenanthrene scaffold and the electronic effects of the bromine substituent. The aromatic protons are expected to resonate in the downfield region of the ^{1}H NMR spectrum, typically between 7.5 and 9.0 ppm. The carbon atoms of the phenanthrene rings will appear in the aromatic region of the ^{13}C NMR spectrum, generally between 120 and 140 ppm. The carbon atom directly bonded to the bromine atom will exhibit a characteristic chemical shift influenced by the halogen's electronegativity and anisotropy.

Infrared (IR) Spectroscopy

Infrared spectroscopy is utilized to identify the functional groups present in a molecule.[15] For **1-Bromophenanthrene**, the IR spectrum is characterized by vibrations of the aromatic C-H and C-C bonds. Key expected absorptions include:

- Aromatic C-H stretching: Typically observed above 3000 cm^{-1}.
- Aromatic C=C stretching: A series of sharp bands in the 1400-1600 cm^{-1} region.
- C-H out-of-plane bending: These absorptions in the 650-900 cm^{-1} region can be indicative of the substitution pattern on the aromatic rings.
- C-Br stretching: A weaker absorption is expected in the fingerprint region, typically below 1000 cm^{-1}.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule.[16] Phenanthrene and its derivatives are known to exhibit characteristic absorption spectra due to their extended π-conjugated system. **1-Bromophenanthrene** is expected to show multiple absorption bands in the ultraviolet region, with the positions and intensities of these bands being influenced by the bromine substituent. These fluorescent properties make bromophenanthrenes useful in applications like fluorescence microscopy and as molecular probes.[1][3]

Synthesis of Bromophenanthrene

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The synthesis of bromophenanthrenes is most commonly achieved through the electrophilic bromination of phenanthrene. The position of bromination can be influenced by the reaction conditions. A general and robust method for the synthesis of 9-Bromophenanthrene, which can be adapted for other isomers with appropriate modifications in purification and characterization, is outlined below.

Experimental Protocol: Synthesis of 9-Bromophenanthrene

This protocol is based on established methods for the bromination of phenanthrene.[3][5][14][17]

Materials:

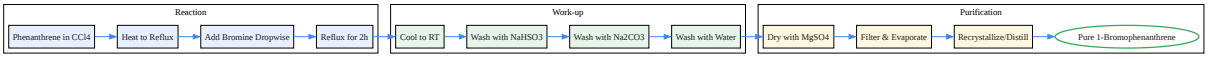
- Phenanthrene
- Carbon tetrachloride (or a safer alternative solvent like dichloromethane)
- Bromine
- Sodium bisulfite solution (aqueous)
- Sodium carbonate solution (aqueous)
- Anhydrous magnesium sulfate or sodium sulfate
- Ethanol (for recrystallization)

Procedure:

- Dissolution: In a round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, dissolve phenanthrene in carbon tetrachloride.
- Bromination: Heat the solution to a gentle reflux. From the dropping funnel, add a stoichiometric amount of bromine dropwise over a period of several hours. The reaction mixture will evolve hydrogen bromide gas, which should be vented to a fume hood or neutralized in a trap.

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- Reaction Monitoring: After the addition of bromine is complete, continue to reflux the mixture for an additional 2 hours to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Cool the reaction mixture to room temperature. Wash the organic layer sequentially with a sodium bisulfite solution (to remove excess bromine), a sodium carbonate solution (to neutralize any remaining acid), and water.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and remove the solvent by rotary evaporation.
- Purification: The crude product can be purified by distillation under reduced pressure or by recrystallization from a suitable solvent, such as ethanol, to yield the pure bromophenanthrene product.[17]



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Caption: Workflow for the synthesis of bromophenanthrene.

Reactivity and Applications in Drug Development

The carbon-bromine bond in **1-Bromophenanthrene** is a key functional handle for a variety of chemical transformations, making it a valuable intermediate in the synthesis of complex organic molecules.

Key Reactions:

- Cross-Coupling Reactions: **1-Bromophenanthrene** is an excellent substrate for palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura and Stille couplings.[2] These reactions allow for the formation of new carbon-carbon bonds, enabling the synthesis

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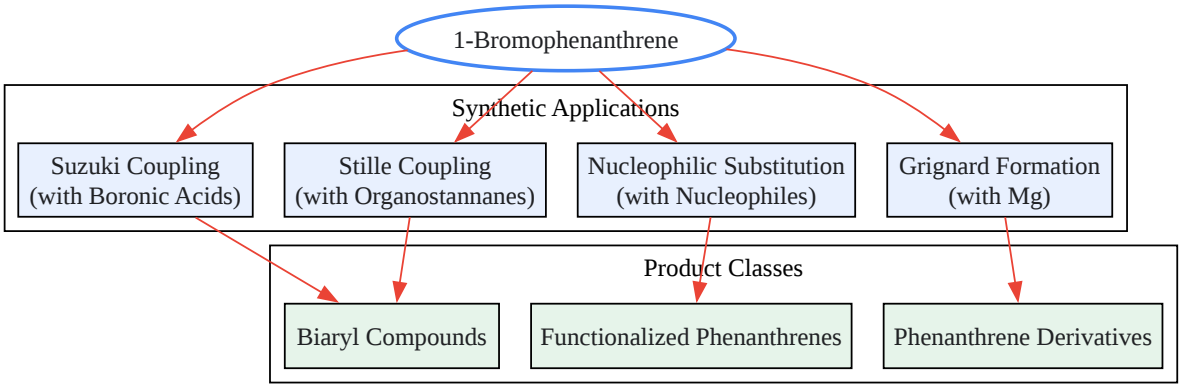
of substituted phenanthrenes with diverse functionalities. This is particularly relevant in drug development for the creation of libraries of compounds for biological screening.

- Nucleophilic Aromatic Substitution: The bromine atom can be displaced by strong nucleophiles, providing a route to other functionalized phenanthrenes.[1]

- Lithiation and Grignard Reagent Formation: Treatment with organolithium reagents or magnesium metal can generate the corresponding lithiated or Grignard reagents, which are powerful nucleophiles for the formation of new bonds.

Relevance in Medicinal Chemistry:

The phenanthrene core is a privileged scaffold in medicinal chemistry, appearing in a number of natural products and synthetic compounds with a wide range of biological activities. The ability to functionalize the phenanthrene ring system via intermediates like **1-Bromophenanthrene** is crucial for the development of new therapeutic agents. Its use as a building block allows for the systematic exploration of structure-activity relationships (SAR) in drug discovery programs.



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Caption: Reactivity of **1-Bromophenanthrene** in organic synthesis.

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Safety and Handling

1-Bromophenanthrene, like many halogenated aromatic compounds, requires careful handling to minimize potential health risks.

- General Hazards: It may cause skin, eye, and respiratory irritation.[1] Prolonged or repeated exposure should be avoided. As a derivative of a polycyclic aromatic hydrocarbon, it should be handled as a potential mutagen or carcinogen, although specific data for this compound is limited.[2]
- Personal Protective Equipment (PPE): When handling **1-Bromophenanthrene**, appropriate PPE should be worn, including chemical-resistant gloves, safety goggles, and a lab coat.[1] [18] Work should be conducted in a well-ventilated fume hood to avoid inhalation of dust or vapors.[1]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Conclusion

1-Bromophenanthrene is a valuable and versatile chemical intermediate with a well-defined set of physicochemical properties. Its utility in organic synthesis, particularly in the construction of complex polycyclic systems, makes it a compound of interest for researchers in drug discovery and materials science. A thorough understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is essential for its effective and responsible use in a research setting.

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